

# Application Notes and Protocols: 7-Bromo-2-ethyloxazolo[4,5-c]pyridine

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## Compound of Interest

Compound Name: 7-Bromo-2-ethyloxazolo[4,5-c]pyridine

Cat. No.: B597602

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Disclaimer: Specific handling, storage, and biological data for **7-Bromo-2-ethyloxazolo[4,5-c]pyridine** are not readily available in public literature. The following information is based on data from closely related compounds, such as 7-Bromo-2-methyloxazolo[4,5-c]pyridine and other bromo-pyridine derivatives, as well as general laboratory safety guidelines. Researchers should handle this compound with caution and perform a thorough risk assessment before use.

## Introduction

**7-Bromo-2-ethyloxazolo[4,5-c]pyridine** is a heterocyclic organic compound. Based on the known biological activities of similar oxazolo[4,5-c]pyridine scaffolds, this compound is of interest to researchers in medicinal chemistry and drug discovery.<sup>[1]</sup> Derivatives of this structural class have been investigated for their potential as anticancer, antiviral, and immunomodulatory agents.<sup>[2][3][4]</sup> The oxazolo[4,5-c]pyridine core is structurally similar to purine bases, suggesting potential interactions with a variety of biological targets.<sup>[4][5]</sup>

## Chemical and Physical Properties

Quantitative data for **7-Bromo-2-ethyloxazolo[4,5-c]pyridine** is not available. The table below summarizes data for the closely related compound, 7-Bromo-2-methyloxazolo[4,5-c]pyridine, for reference.

Property	Value (for 7-Bromo-2-methyloxazolo[4,5-c]pyridine)	Reference
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrN <sub>2</sub> O	[6]
Molecular Weight	213.03 g/mol	[6]
Purity	≥97%	[6]
Storage Temperature	Room Temperature	[6]
SMILES	<chem>CC1=NC2=C(O1)C(Br)=CN=C2</chem>	[6]
CAS Number	116081-17-5	[6]

## Safety and Handling

Warning: Based on data for similar compounds, **7-Bromo-2-ethyloxazolo[4,5-c]pyridine** is expected to be harmful if swallowed, cause skin irritation, and cause serious eye irritation.[7] It may also cause respiratory irritation.[7]

## Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: Wear a laboratory coat, long pants, and closed-toe shoes.
- Respiratory Protection: Use in a well-ventilated area, preferably in a chemical fume hood. If dust or aerosols are generated, a NIOSH-approved respirator may be necessary.

## General Handling Precautions

- Avoid contact with skin, eyes, and clothing.[8]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.

- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.[8]
- Handle in accordance with good industrial hygiene and safety practices.

## Storage

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[9][10]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[8][10]

## Experimental Protocols

### Preparation of Stock Solutions

The solubility of **7-Bromo-2-ethyloxazolo[4,5-c]pyridine** has not been experimentally determined. Based on similar compounds, it is expected to be soluble in organic solvents such as dimethyl sulfoxide (DMSO) and ethanol.[11]

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Weighing: Accurately weigh a precise amount of **7-Bromo-2-ethyloxazolo[4,5-c]pyridine** in a suitable vial. For example, to prepare 1 mL of a 10 mM solution, weigh out X mg (where  $X = 10 \text{ mmol/L} \times 1 \text{ mL} \times \text{Molecular Weight in g/mol}$ ).
- Solubilization: Add the appropriate volume of anhydrous DMSO to the vial.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved. Gentle heating may be applied if necessary, but stability at elevated temperatures should be considered.
- Storage: Store the stock solution at -20°C or -80°C for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.

### General Protocol for In Vitro Biological Assays

This protocol provides a general workflow for testing the biological activity of the compound on cultured cells.

- **Cell Seeding:** Plate cells in a suitable multi-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Prepare serial dilutions of the **7-Bromo-2-ethyloxazolo[4,5-c]pyridine** stock solution in the appropriate cell culture medium. The final concentration of the solvent (e.g., DMSO) should be kept constant across all treatments and should not exceed a level that affects cell viability (typically  $\leq 0.5\%$ ).
- **Incubation:** Remove the old medium from the cells and add the medium containing the compound dilutions. Incubate the cells for the desired period (e.g., 24, 48, or 72 hours).
- **Assay:** Perform the desired biological assay, such as a cell viability assay (e.g., MTT, CellTiter-Glo), apoptosis assay, or a specific functional assay related to the hypothesized target.
- **Data Analysis:** Analyze the results and determine the activity of the compound, for example, by calculating the  $IC_{50}$  value.

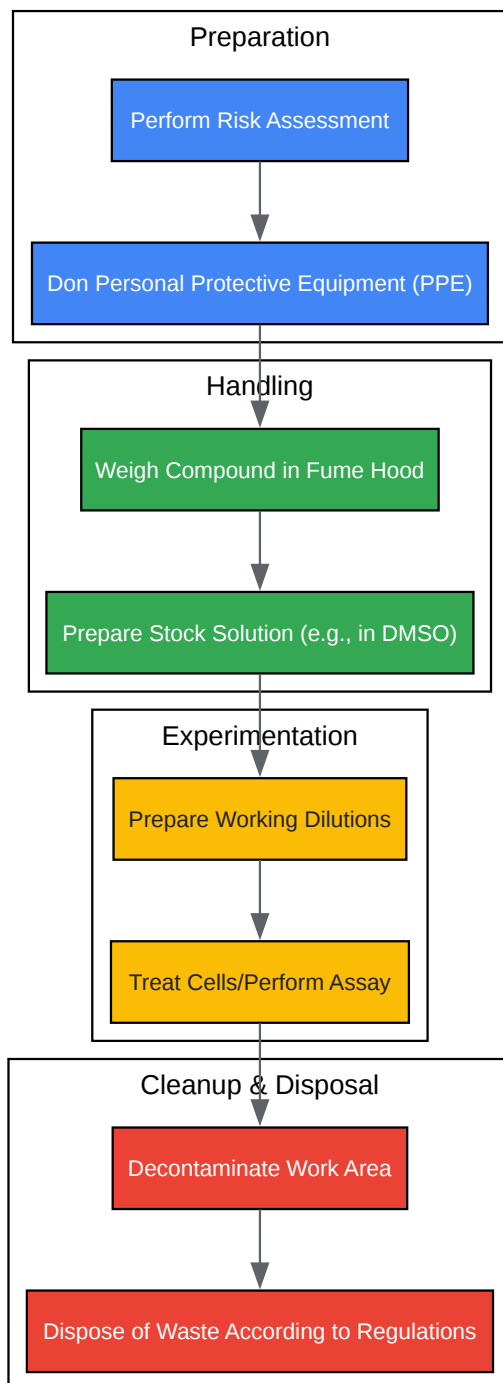
## Potential Applications in Drug Discovery

The oxazolo[4,5-c]pyridine scaffold is a "privileged structure" in medicinal chemistry due to its presence in various biologically active compounds.<sup>[5]</sup> Research on similar heterocyclic compounds suggests potential applications in the following areas:

- **Anticancer Agents:** Many pyridine-containing heterocycles have been developed as anticancer drugs.<sup>[12]</sup> Oxazolo[5,4-d]pyrimidine derivatives, which are structurally related, have shown cytotoxic activity against various cancer cell lines.<sup>[4][13]</sup>
- **Antiviral Agents:** Some 7-amino-oxazolo[5,4-d]pyrimidine derivatives have demonstrated antiviral activity, for instance, against human herpes virus type-1.<sup>[2][3]</sup>
- **Kinase Inhibitors:** The pyridine scaffold is a common feature in kinase inhibitors.<sup>[14]</sup> Given the structural similarities, **7-Bromo-2-ethyloxazolo[4,5-c]pyridine** could be explored for its potential to inhibit specific kinases involved in disease signaling pathways.

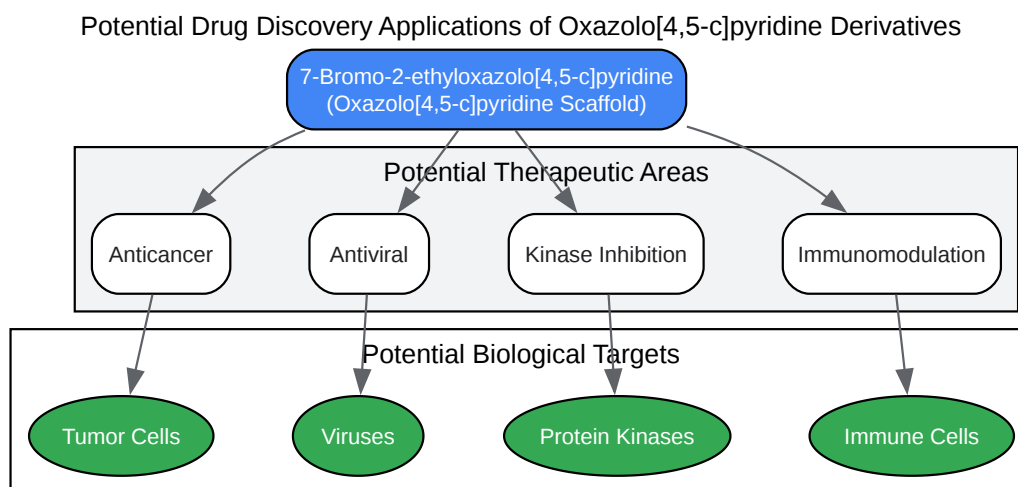
## Visualizations

General Workflow for Handling 7-Bromo-2-ethyloxazolo[4,5-c]pyridine



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Caption: Workflow for safe handling of **7-Bromo-2-ethyloxazolo[4,5-c]pyridine**.



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Caption: Potential applications of oxazolo[4,5-c]pyridine derivatives in drug discovery.

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